

molecular weight and formula of bromophenol blue

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Compound of Interest

Compound Name: *Bromophenol Blue*

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An In-depth Technical Guide to Bromophenol Blue

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **bromophenol blue** (BPB), a versatile triphenylmethane dye widely utilized in laboratory settings. This document details its core chemical and physical properties, provides established experimental protocols for its primary applications, and outlines essential safety and handling procedures.

Core Properties and Data

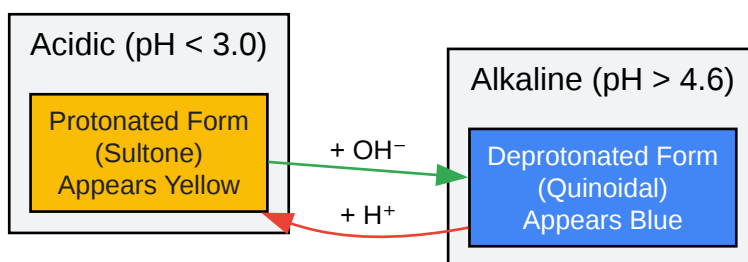
Bromophenol blue's utility as a pH indicator and tracking dye stems from its distinct physicochemical properties. Its chemical structure features four bromine atoms, which influence its acidity and spectral characteristics.

Property	Value	Citations
Chemical Formula	C ₁₉ H ₁₀ Br ₄ O ₅ S	[1][2][3][4]
Molecular Weight	669.96 g/mol	[1]
Appearance	Pink or red powder	
pKa	4.0	
pH Indicator Range	pH 3.0 (yellow) to pH 4.6 (blue/purple)	
Melting Point	273 °C	
Boiling Point	279 °C	
Density	2.2 g/mL	
λ _{max} (Absorption Maxima)	598 nm, 592 nm, 436 nm, 422 nm, 273 nm	

Solubility: **Bromophenol blue** is slightly soluble in water (approximately 0.4 g/100 mL), but freely soluble in ethanol, methanol, benzene, acetic acid, and sodium hydroxide solutions.

Mechanism of Action: pH Indicator

The function of **bromophenol blue** as a pH indicator is rooted in its molecular structure, which changes with protonation and deprotonation. This reversible reaction results in a distinct color change. In acidic environments (pH below 3.0), the molecule is in its protonated, sultone form, which absorbs light in the blue-green spectrum, thus appearing yellow. As the pH increases to above 4.6, it deprotonates to its anionic, extended quinoidal form, which absorbs yellow-green light and appears blue or violet.



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Caption: pH-dependent structural transition of **Bromophenol Blue**.

Experimental Protocols

Detailed methodologies for the primary applications of **bromophenol blue** are provided below.

Preparation of Bromophenol Blue Indicator Solution (0.1%)

This protocol outlines the preparation of a stock solution for use as a pH indicator.

Materials:

- **Bromophenol blue** powder
- Methanol or 95% Ethanol
- 100 mL beaker
- Magnetic stir bar and stir plate
- 100 mL graduated cylinder
- Storage bottle

Procedure:

- Weigh out 0.1 g of **bromophenol blue** powder and place it into the 100 mL beaker.
- Measure 100 mL of methanol or ethanol using the graduated cylinder.
- Add the solvent to the beaker containing the **bromophenol blue** powder.
- Place the magnetic stir bar in the beaker and set it on the stir plate.
- Stir the mixture until the **bromophenol blue** powder is completely dissolved. The resulting solution will be reddish-green.

- Transfer the solution to a clearly labeled storage bottle. Store in a cool, dark place to maintain stability.

Preparation of 6X DNA Loading Buffer for Agarose Gel Electrophoresis

Bromophenol blue is a crucial component of loading buffers, serving as a tracking dye to monitor the progress of electrophoresis.

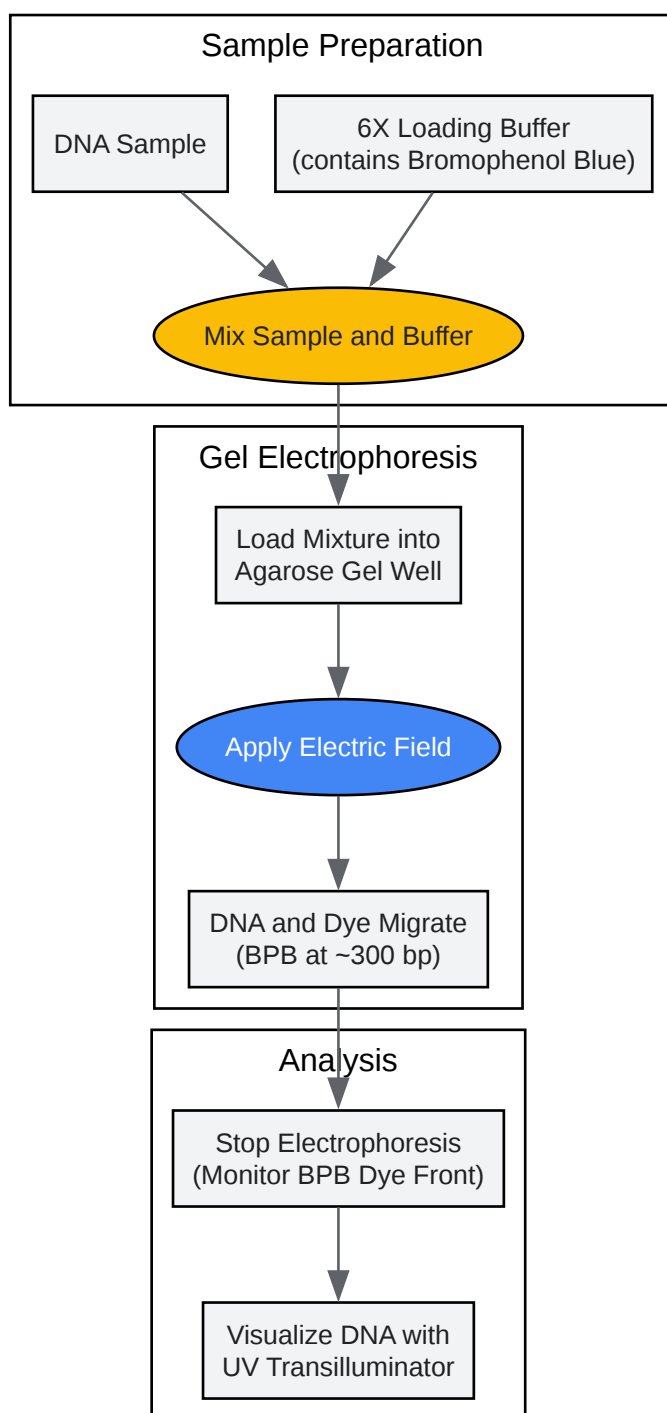
Materials:

- **Bromophenol Blue:** 25 mg
- Glycerol (or Ficoll-400 or sucrose)
- Deionized water (dH₂O)
- 10 mL volumetric flask or conical tube

Procedure:

- Weigh 25 mg of **bromophenol blue** powder.
- Add 3 mL of glycerol (or 1.5 g of Ficoll-400 or 4 g of sucrose) to the 10 mL tube. The glycerol increases the density of the sample, ensuring it sinks into the wells of the agarose gel.
- Add the weighed **bromophenol blue** to the tube.
- Add deionized water to bring the total volume to 10 mL.
- Mix thoroughly by vortexing or inverting the tube until the **bromophenol blue** is completely dissolved and the solution is homogenous.
- Store the 6X loading buffer at 4°C. To use, add 1 part loading buffer to 5 parts DNA sample.

In a 1% agarose gel using 1X TAE or TBE buffer, **bromophenol blue** migrates at a rate comparable to a DNA fragment of approximately 300 base pairs.



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Caption: Workflow for DNA agarose gel electrophoresis using **Bromophenol Blue**.

Synthesis of Bromophenol Blue

The synthesis of **bromophenol blue** is typically achieved through the bromination of phenolsulfonphthalein (phenol red).

General Procedure:

- Phenol red is dissolved in a solvent, commonly glacial acetic acid.
- A solution of bromine, also in glacial acetic acid, is slowly added to the phenol red solution with stirring.
- The reaction mixture is heated to facilitate the electrophilic substitution of bromine onto the phenol rings.
- After the reaction is complete, the mixture is poured into hot water, causing the crude **bromophenol blue** to precipitate.
- The precipitate is then cooled, filtered, and washed with solvents such as glacial acetic acid and benzene to remove impurities.
- The resulting product is air-dried.

Safety and Handling

Appropriate safety precautions should be observed when handling **bromophenol blue** powder and its solutions.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and gloves.
- Inhalation: Avoid inhaling the dust. Use in a well-ventilated area or under a fume hood. If inhaled, move to fresh air.
- Skin Contact: May cause irritation. In case of contact, wash the affected area thoroughly with soap and water.
- Eye Contact: Can cause serious eye irritation. In case of contact, rinse cautiously with water for several minutes.

- Ingestion: Harmful if swallowed. Do not induce vomiting. Rinse mouth with water and seek medical attention.
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight and strong oxidizing agents. Keep containers tightly closed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

This guide is intended for informational purposes for research and development professionals. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date safety information.

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